

# Application Notes and Protocols: Preparation of Choline Fluoride Deep Eutectic Solvents

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## Compound of Interest

Compound Name: Choline fluoride

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This document provides a detailed protocol for the preparation of **choline fluoride** (ChF) based Deep Eutectic Solvents (DESS). These emerging green solvents offer unique physicochemical properties due to the strong hydrogen bonding capabilities of the fluoride anion, making them of significant interest in various chemical and pharmaceutical applications.

## Introduction

Deep Eutectic Solvents (DESS) are a class of solvents typically formed by mixing a quaternary ammonium salt, such as **choline fluoride**, with a hydrogen bond donor (HBD).[1][2] The resulting mixture has a significantly lower melting point than its individual components.[1]

**Choline fluoride** is a compelling alternative to the more commonly studied choline chloride, as the small size and high charge density of the fluoride anion lead to stronger hydrogen bonding interactions, resulting in DESS with distinct structural and functional characteristics.[1]

A notable example of a **choline fluoride**-based DES is "EthalineF," formed by mixing **choline fluoride** with ethylene glycol.[1][2] The strong hydrogen bonds between the fluoride anion and the hydroxyl groups of ethylene glycol create a highly structured network.[1][3] This document outlines the synthesis of **choline fluoride** and the subsequent preparation of a **choline fluoride**-ethylene glycol DES.

## Materials and Equipment

## Materials

Material	Purity	Supplier	Notes
Choline Chloride (ChCl)	≥98%	Sigma-Aldrich or equivalent	Must be dried under vacuum at 120°C for 72 hours before use. <a href="#">[4]</a>
Silver Oxide (Ag <sub>2</sub> O)	98%	Alfa Aesar or equivalent	
Zinc Fluoride (ZnF <sub>2</sub> )	SPEX Industries Inc. or equivalent		
Ethylene Glycol (EG)	Anhydrous, ≥99.8%	Sigma-Aldrich or equivalent	Store over molecular sieves to minimize water content.
Deionized Water			
D <sub>2</sub> O	For NMR characterization.		

## Equipment

- Round-bottom flasks
- Magnetic stirrer with heating plate
- Vacuum pump and Schlenk line
- Rotary evaporator
- Filtration apparatus
- Sonicator
- NMR spectrometer
- FT-IR spectrometer

- Karl-Fischer titrator

## Experimental Protocols

### Synthesis of Choline Fluoride (ChF)

This protocol is adapted from published procedures for the synthesis of **choline fluoride** from choline chloride.[4]

Procedure:

- Preparation of Choline Hydroxide: Dissolve choline chloride in deionized water. Add a stoichiometric amount of silver oxide ( $\text{Ag}_2\text{O}$ ) to the solution. Stir the mixture overnight in the dark to precipitate silver chloride ( $\text{AgCl}$ ).
- Filtration: Filter the mixture to remove the  $\text{AgCl}$  precipitate. The resulting filtrate is an aqueous solution of choline hydroxide.
- Neutralization: Carefully neutralize the choline hydroxide solution with a stoichiometric amount of hydrofluoric acid ( $\text{HF}$ ). Caution: Hydrofluoric acid is extremely corrosive and toxic. Handle with appropriate personal protective equipment (PPE) in a fume hood.
- Solvent Removal: Remove the water from the resulting **choline fluoride** solution using a rotary evaporator.
- Drying: Dry the obtained **choline fluoride** solid under high vacuum at  $50^\circ\text{C}$  for 72 hours to remove any residual water.[4] The final product should be a white crystalline solid.
- Characterization: Confirm the identity and purity of the synthesized **choline fluoride** using  $^1\text{H}$  NMR and  $^{19}\text{F}$  NMR spectroscopy.

### Preparation of Choline Fluoride:Ethylene Glycol (ChF:EG) DES (EthalineF)

This protocol describes the preparation of EthalineF with a 1:2 molar ratio of ChF to EG.[1][2][5]

Procedure:

- **Weighing Components:** In a clean, dry round-bottom flask, weigh the appropriate amounts of dried **choline fluoride** and anhydrous ethylene glycol to achieve a 1:2 molar ratio.
- **Mixing and Heating:**
  - **Method A: Heating and Stirring:** Place a magnetic stir bar in the flask. Heat the mixture on a hot plate to approximately 70-80°C while stirring.[\[6\]](#)[\[7\]](#) Continue heating and stirring until a clear, homogeneous liquid is formed.
  - **Method B: Sonication:** Alternatively, the mixture can be sonicated at 80°C for 2 hours until a clear solution is obtained.[\[6\]](#)
- **Drying:** Cool the resulting DES to room temperature and then place it under high vacuum for at least 24 hours to remove any absorbed moisture.[\[7\]](#)
- **Storage:** Store the prepared DES in a sealed container in a desiccator to prevent water absorption, as DESs are typically hygroscopic.[\[3\]](#)[\[6\]](#)
- **Water Content Analysis:** Determine the final water content of the DES using Karl-Fischer titration. Water content for EthalineF has been reported to be around 500 ppm.[\[4\]](#)

## Characterization of the DES

The physicochemical properties of the prepared ChF:EG DES should be characterized to ensure its quality and understand its properties.

Property	Method	Expected Observations
Appearance	Visual Inspection	Clear, colorless, viscous liquid at room temperature.
Homogeneity	Visual Inspection	No solid particles or phase separation.
Structure	NMR, FT-IR, Raman Spectroscopy	Spectroscopic data can confirm the formation of hydrogen bonds between the fluoride anion and ethylene glycol.[2][5] <sup>19</sup> F NMR may show two distinct fluoride peaks, indicating that some fluoride anions (~15%) are coordinated to the choline cation, while the rest are solvated by ethylene glycol.[2][6]
Density	Densitometer	The density of EthalineF and its aqueous mixtures can be measured over a range of temperatures (e.g., 298–323 K).[8][9]
Viscosity	Viscometer	The viscosity of the DES can be measured. The addition of water is known to decrease the viscosity of DESs.[8][10]
Conductivity	Conductometer	The ionic conductivity of the DES can be determined.[2][5]

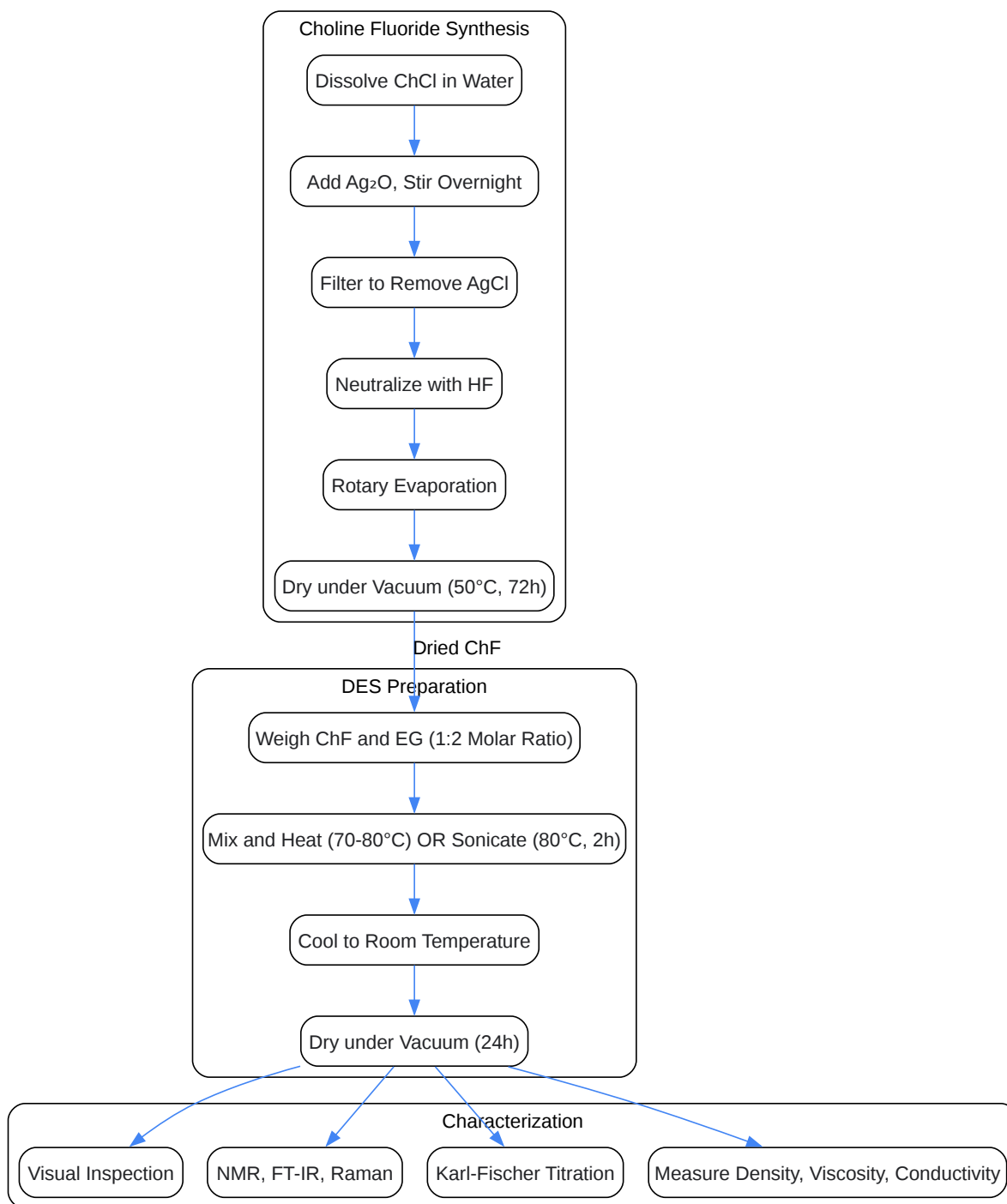
## Data Summary

The following table summarizes the key quantitative data for the preparation of ChF:EG (1:2) DES.

Parameter	Value	Reference
Molar Ratio (ChF:EG)	1:2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Drying of Choline Chloride	120°C for 72 hours under vacuum	<a href="#">[4]</a>
Drying of Choline Fluoride	50°C for 72 hours under vacuum	<a href="#">[4]</a>
Preparation Temperature	70-80°C	<a href="#">[6]</a> <a href="#">[7]</a>
Sonication Conditions	80°C for 2 hours	<a href="#">[6]</a>
Final Drying of DES	24 hours under vacuum	<a href="#">[7]</a>
Reported Water Content	~500 ppm	<a href="#">[4]</a>

## Visualizations

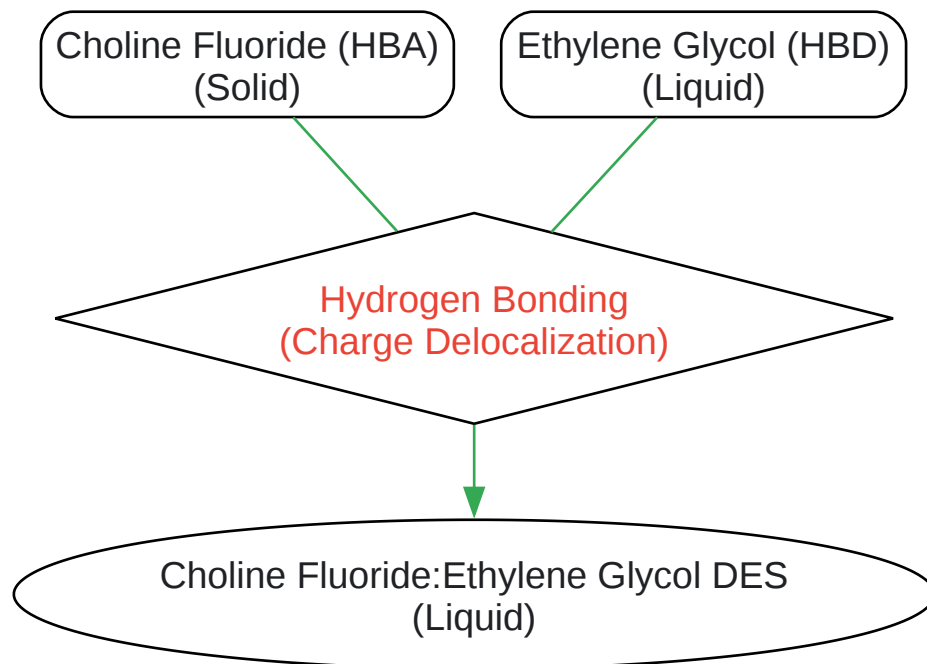
### Experimental Workflow for ChF:EG DES Preparation



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Caption: Workflow for the synthesis of **choline fluoride** and preparation of ChF:EG DES.

## Logical Relationship of DES Formation



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Caption: Formation of a deep eutectic solvent from HBA and HBD.

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## References

- 1. Choline fluoride | 4696-35-9 | Benchchem [benchchem.com]
- 2. Choline Fluoride-Ethylene glycol deep eutectic solvent mixture – Synthesis and physicochemical properties (Journal Article) | OSTI.GOV [osti.gov]
- 3. researchgate.net [researchgate.net]
- 4. osti.gov [osti.gov]
- 5. Choline Fluoride-Ethylene glycol deep eutectic solvent mixture – Synthesis and physicochemical properties (Journal Article) | OSTI.GOV [osti.gov]



- 6. researchgate.net [researchgate.net]
- 7. rsc.org [rsc.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Unusual Hydration Properties of Choline Fluoride-Based Deep Eutectic Solvents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
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